

# A Comparative Guide to the Radiopacity of Strontium-Containing Dental Materials

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The radiopacity of dental restorative materials is a critical property, enabling clinicians to radiographically diagnose secondary caries, assess marginal integrity, and distinguish restorations from tooth structure. The addition of elements with high atomic numbers to the filler particles of dental composites and cements imparts this necessary visibility on X-ray images. Strontium is a commonly used element for this purpose, often incorporated in the form of strontium glass or strontium carbonate. This guide provides an objective comparison of the radiopacity of strontium-containing dental materials with alternatives containing other radiopacifying agents, supported by experimental data and detailed methodologies.

## Quantitative Comparison of Radiopacity

The radiopacity of a dental material is typically quantified by its aluminum equivalent thickness (mm Al), which represents the thickness of aluminum that produces the same degree of X-ray attenuation as a given thickness of the material. The International Organization for Standardization (ISO) 4049 standard for polymer-based restorative materials specifies that a material claimed to be radiopaque should have a radiopacity equal to or greater than that of the same thickness of aluminum.<sup>[1][2][3]</sup>

The following tables summarize the radiopacity values of various dental materials, including those containing strontium, as reported in the scientific literature.

Table 1: Radiopacity of Dental Resin Composites

Material	Radiopacifying Filler(s)	Filler Loading (% wt)	Radiopacity (mm Al for 1mm thickness)
Equia Forte	Strontium, Aluminum, Silicon, Fluoride	Not Specified	~2.9
Clearfil Majesty Posterior	Barium Glass	82	8.50 ± 0.10
Arabesk Top	Barium-Aluminum-Borosilicate Glass	81	8.17 ± 0.06
Filtek Z250	Zirconia/Silica	82	3.72
G-ænial Posterior	Strontium Glass, Silica	87	3.80
Filtek Silorane	Ytterbium Fluoride, Silica	76	3.67 ± 0.15
Clearfil Majesty Esthetic	Barium Glass	78	2.23 ± 0.52

Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Radiopacity of Dental Cements

Material	Type	Radiopacifying Filler(s)	Radiopacity (mm Al for 1mm thickness)
Glass Ionomer Cement (Experimental)	Glass Ionomer	Strontium Oxide/Fluoride	Linearly correlated with Sr content
Fuji II	Glass Ionomer	Strontium Glass	~3.5
IonoStar Molar	Glass Ionomer	Strontium Glass	~3.3
GC Gold Label 9	Glass Ionomer	Strontium Glass	~3.1
ChemFil Rock	Glass Ionomer	Strontium, Zinc	~2.8
Panavia F2.0	Resin Cement	Barium Glass	~1.3
Zinc Phosphate Cement	Zinc Phosphate	Zinc Oxide	~7.7

Data compiled from multiple sources.[\[5\]](#)[\[7\]](#)[\[8\]](#)

## Experimental Protocols for Radiopacity Measurement

The determination of radiopacity for dental materials is a standardized process to ensure comparability of results across different studies and materials. The most widely adopted standard is ISO 4049: "Dentistry — Polymer-based restorative materials".[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)

## Specimen Preparation

- **Molding:** The dental material is typically condensed into a standardized mold, often a stainless steel or Teflon ring, with a specific internal diameter and a thickness of 1.0 mm.[\[1\]](#)
- **Curing:** The material is cured according to the manufacturer's instructions. For light-cured materials, this involves exposure to a dental curing light for a specified duration.
- **Finishing:** After setting, the surfaces of the disc-shaped specimen are finished to ensure they are flat and parallel.

## Radiographic Procedure

- Setup: The specimen is placed on a digital radiographic sensor (e.g., CCD or phosphor plate) alongside an aluminum step wedge of high purity (typically >99.5%). The step wedge has steps of varying, known thicknesses (e.g., 1 to 10 mm). A section of a human tooth (enamel and dentin) is often included for reference.[\[1\]](#)[\[5\]](#)
- X-ray Exposure: The assembly is exposed to an X-ray beam from a dental X-ray unit. The exposure parameters are standardized and controlled, typically:
  - Tube Voltage: 60-70 kVp
  - Tube Current: 7-10 mA
  - Source-to-Specimen Distance: 30-40 cm
  - Exposure Time: Adjusted to obtain a usable image density.[\[10\]](#)

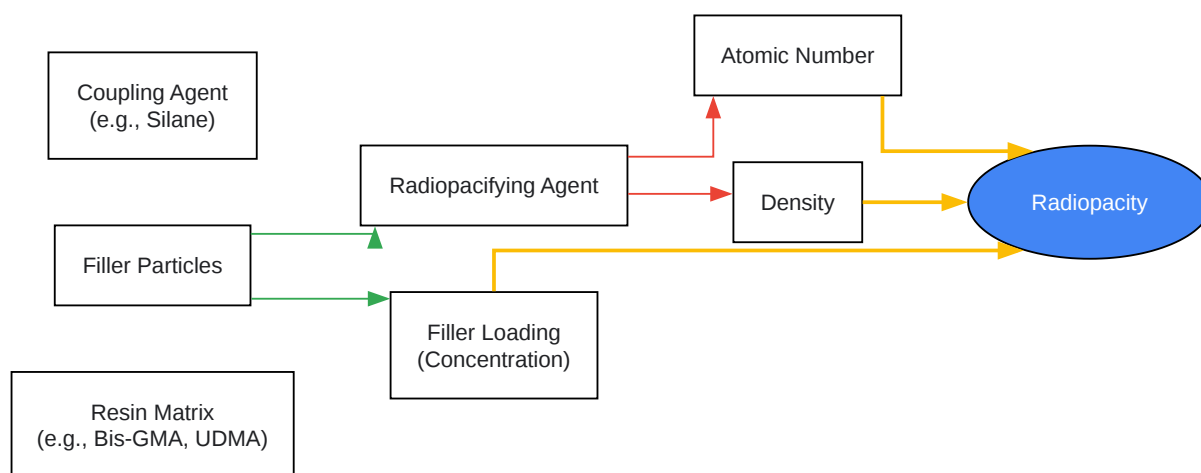
## Image Analysis

- Digital Image Acquisition: The radiographic image is acquired and imported into an image analysis software (e.g., ImageJ).
- Greyscale Measurement: The mean gray value (pixel intensity) is measured for each step of the aluminum wedge, the dental material specimen, and the enamel and dentin sections.
- Calibration Curve: A calibration curve is generated by plotting the mean gray values of the aluminum step wedge against their corresponding thicknesses.
- Aluminum Equivalence Calculation: The mean gray value of the dental material specimen is then used to determine its equivalent aluminum thickness from the calibration curve. This value is reported as the radiopacity of the material in mm Al.[\[1\]](#)[\[10\]](#)

## Factors Influencing Radiopacity

The radiopacity of a dental composite or cement is not determined by a biological signaling pathway but is a physical property governed by the material's composition. The primary factors

influencing radiopacity are the atomic number and the concentration of the elements incorporated into the filler particles.



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#### Key determinants of dental material radiopacity.

Elements with higher atomic numbers, such as barium ( $Z=56$ ), zirconium ( $Z=40$ ), and ytterbium ( $Z=70$ ), are more effective at attenuating X-rays than elements with lower atomic numbers like strontium ( $Z=38$ ) and zinc ( $Z=30$ ).<sup>[5]</sup> Consequently, for a given concentration, materials containing fillers with higher atomic number elements will exhibit greater radiopacity. Similarly, increasing the concentration (filler loading) of the radiopacifying filler will also increase the overall radiopacity of the dental material.<sup>[5][11]</sup>

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